

2-Chloro-5-nitroquinazolin-4-amine CAS number and identifiers

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Compound of Interest

Compound Name: 2-Chloro-5-nitroquinazolin-4-amine

Cat. No.: B14041106

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Technical Guide: 2-Chloro-5-nitroquinazolin-4-amine

Executive Summary & Chemical Identity

2-Chloro-5-nitroquinazolin-4-amine is a functionalized quinazoline scaffold used primarily as a building block in the synthesis of kinase inhibitors and bioactive heterocyclic compounds.

Unlike its widely utilized 6-nitro and 7-nitro isomers (common in EGFR inhibitors like Afatinib), the 5-nitro isomer offers a distinct steric and electronic profile, often employed to probe binding pockets requiring specific "ortho-like" substitution patterns relative to the bridgehead nitrogen.

[1]

Chemical Identifiers

Property	Description
Chemical Name	2-Chloro-5-nitroquinazolin-4-amine
Synonyms	4-Amino-2-chloro-5-nitroquinazoline; 2-Chloro-5-nitro-4-quinazolinamine
CAS Number	Not Widely Assigned (Listed as N/A in major catalogs; Precursor CAS below)
Key Precursor CAS	1596737-83-5 (2,4-Dichloro-5-nitroquinazoline)
Starting Material CAS	50573-74-5 (2-Amino-6-nitrobenzoic acid)
Molecular Formula	C ₈ H ₅ ClN ₄ O ₂
Molecular Weight	224.60 g/mol
SMILES	<chem>Nc1c2c(cccc2[O-])nc(Cl)n1</chem>
Core Scaffold	Quinazoline (Benzopyrimidine)

“

Note on Availability: While the final amine is often a custom-synthesis item, the dichloro-precursor (CAS 1596737-83-5) is the standard commercial entry point for researchers.

Synthesis & Reaction Logic

The synthesis of **2-chloro-5-nitroquinazolin-4-amine** relies on the differential reactivity of the C2 and C4 positions on the quinazoline ring.^[1] The C4 position is significantly more electrophilic, allowing for selective nucleophilic aromatic substitution (

) by ammonia or amine donors.

Synthetic Route

- Cyclization: 2-Amino-6-nitrobenzoic acid is cyclized with urea or formamide to yield 5-nitroquinazoline-2,4-diol (often existing as the dione tautomer).[1]
- Chlorination: Treatment with phosphorus oxychloride (POCl₃) and a base (e.g., triethylamine) converts the diol to 2,4-dichloro-5-nitroquinazoline.[1]
- Selective Amination: The dichloro intermediate is treated with ammonia (in methanol or THF) at controlled temperatures. The C4-chloride is displaced preferentially to form the target **2-chloro-5-nitroquinazolin-4-amine**.

Reaction Workflow Diagram



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Figure 1: Step-wise synthesis pathway from commercially available nitro-anthranilic acid derivatives.

Critical Experimental Considerations

Regioselectivity (C4 vs. C2)

The success of this synthesis hinges on the C4 > C2 reactivity rule.

- Mechanism: The C4 position is para to the ring nitrogen (N1) and adjacent to the electron-withdrawing nitro group (in the 5-position), making it highly susceptible to nucleophilic attack.[1]
- Protocol Control:
 - Temperature: Perform the amination at 0°C to Room Temperature. Heating may lead to double substitution (2,4-diamino product).[1]

- Stoichiometry: Use a slight excess of ammonia (1.1–1.5 eq) to ensure conversion without displacing the C2-chloride.

Purification

- Solubility: The product is typically sparingly soluble in water but soluble in polar organic solvents (DMSO, DMF).
- Workup: The reaction mixture is often poured into ice water. The target amine precipitates as a yellow/orange solid due to the nitro chromophore.
- Validation:
 - NMR should show a broad singlet for the
 - group (exchangeable with
 -) and the retention of the aromatic proton signals consistent with 5-substitution.

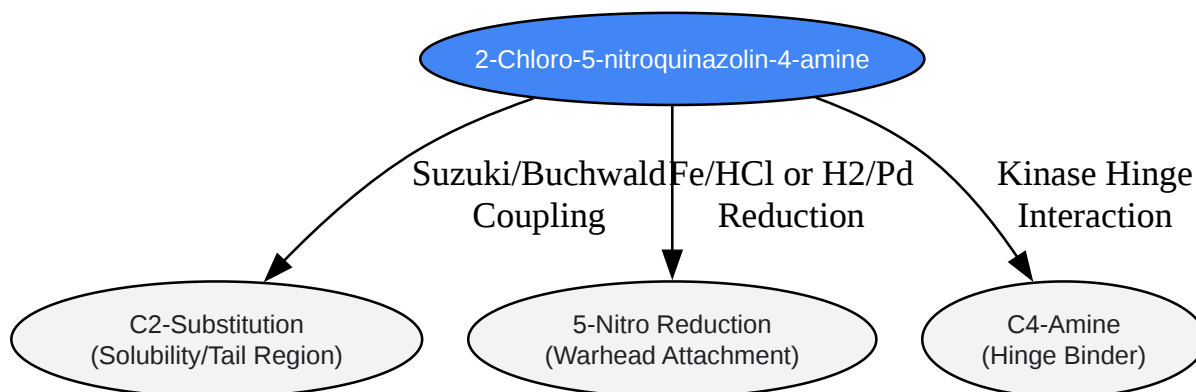
Applications in Drug Discovery

The **2-chloro-5-nitroquinazolin-4-amine** scaffold is a versatile intermediate for generating libraries of kinase inhibitors.^[1]

Structural Activity Relationship (SAR)

- C4-Amine Modification: The primary amine at C4 can be further functionalized or used as a hydrogen bond donor in the ATP-binding pocket of kinases.^[1]
- C2-Functionalization: The remaining chlorine at C2 is a "handle" for a second reaction or Palladium-catalyzed coupling (Suzuki-Miyaura, Buchwald-Hartwig) to introduce solubilizing groups (e.g., morpholine, piperazine) or aryl rings.^[1]
- Nitro Group Manipulation: The 5-nitro group can be reduced to an aniline (), allowing for the introduction of acrylamides (for covalent inhibitors) or other electrophilic warheads.^[1]

SAR Logic Diagram



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Figure 2: Derivatization potential of the scaffold in medicinal chemistry.

Safety and Handling

- Hazard Class: Irritant (Skin/Eye), potentially toxic if swallowed.
- Nitro Compounds: Organic nitro compounds can be energetic.^[1] While this specific derivative is stable, avoid excessive heat during drying.
- Sensitization: Quinazolines are known sensitizers; handle with gloves and in a fume hood to avoid inhalation of dust.^[1]
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis of the C2-chloride over long periods.

References

- PubChem Compound Summary. 2,4-Dichloro-5-nitroquinazoline (Precursor). National Center for Biotechnology Information.^[1] Available at: [\[Link\]](#)^[1]

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Sources

- 1. 7154-34-9[6-Nitroquinazoline-2,4-diamine|BLD Pharm [bldpharm.com]
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